

# An In-depth Technical Guide to the Physical Properties of 4-Bromocinnamaldehyde

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## Compound of Interest

Compound Name: 4-Bromocinnamaldehyde

Cat. No.: B015041

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **4-Bromocinnamaldehyde** (CAS No: 49678-04-8), a valuable intermediate in organic synthesis. The information is curated for researchers, scientists, and professionals in drug development, with a focus on delivering precise data and detailed experimental context.

## Core Physical and Chemical Properties

**4-Bromocinnamaldehyde** is a light yellow crystalline solid at room temperature.<sup>[1][2][3]</sup> Its key physical and chemical identifiers are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>9</sub> H <sub>7</sub> BrO	[1][4][5][6][7][8]
Molecular Weight	211.06 g/mol	[1][4][5][6][8]
Appearance	Light Yellow Solid / Crystalline Powder	[1][2][3][9][10]
Melting Point	70-74 °C / 78-82 °C	[1][2][4]
Boiling Point	310.5 °C at 760 mmHg	[1][2]
Density	1.466 - 1.5 g/cm <sup>3</sup>	[1][2][9]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, Hexane, Alcohol, and Ether. Insoluble in water.	[3][9][10][11]
Flash Point	114.5 °C	[1][2][3]
Refractive Index	1.612	[1]
UV λ <sub>max</sub>	298 nm (in CHCl <sub>3</sub> )	[9][10]

## Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical properties of a solid organic compound like **4-Bromocinnamaldehyde**.

### Melting Point Determination (Capillary Method)

The melting point of a crystalline solid can be determined using a melting point apparatus.

Procedure:

- **Sample Preparation:** A small amount of the finely powdered, dry sample of **4-Bromocinnamaldehyde** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus.
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20 °C below the expected melting point. The heating rate is then reduced to 1-2 °C per minute to allow for thermal equilibrium.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. For a pure compound, this range is typically narrow (0.5-2 °C).

## Boiling Point Determination (Thiele Tube Method)

For high-boiling point solids like **4-Bromocinnamaldehyde**, the boiling point is typically determined under reduced pressure and extrapolated to atmospheric pressure. However, a standard atmospheric boiling point determination method is described below.

Procedure:

- **Sample Preparation:** A small amount of the substance is placed in a small test tube (fusion tube).
- **Capillary Inversion:** A capillary tube, sealed at one end, is inverted and placed into the fusion tube with the open end submerged in the liquid.
- **Heating:** The fusion tube is attached to a thermometer and heated in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
- **Observation:** As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. The heating is stopped, and the liquid is allowed to cool. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

## Solubility Testing

A qualitative assessment of solubility in various solvents provides insight into the polarity of the compound.

#### Procedure:

- **Sample and Solvent:** Approximately 10-20 mg of **4-Bromocinnamaldehyde** is placed in a small test tube.
- **Addition of Solvent:** About 1 mL of the solvent (e.g., water, ethanol, diethyl ether, chloroform) is added to the test tube.
- **Observation:** The mixture is agitated, and the solubility is observed at room temperature. If the solid dissolves, it is recorded as "soluble." If it does not dissolve, it is recorded as "insoluble." For intermediate cases, terms like "sparingly soluble" or "partially soluble" can be used.

## UV-Visible Spectroscopy

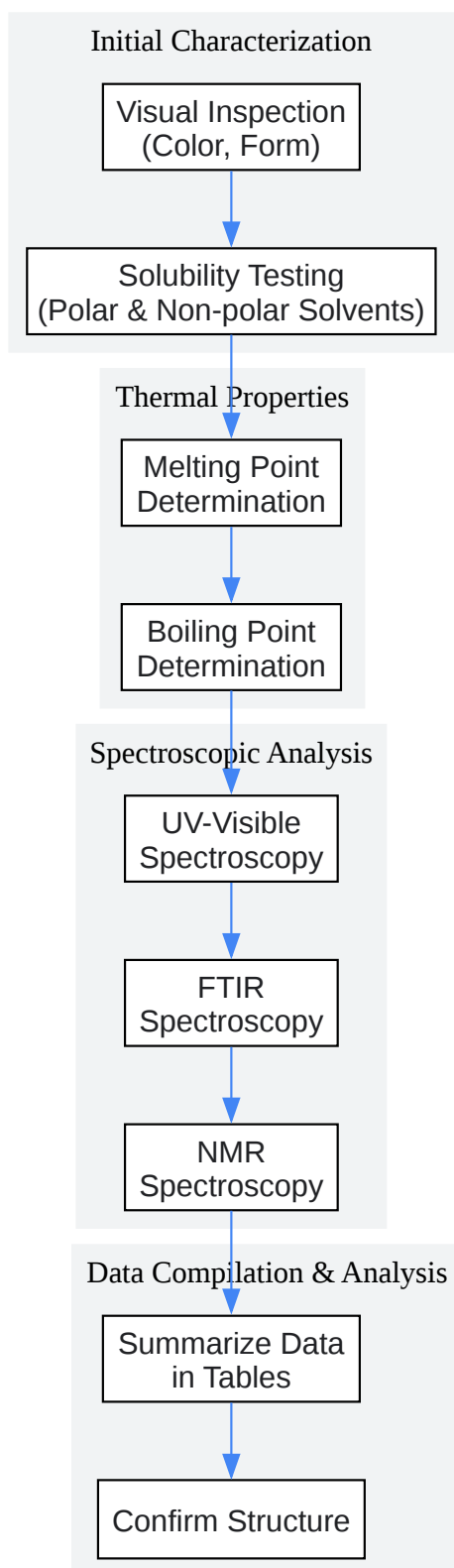
UV-Visible spectroscopy is used to identify the presence of chromophores in a molecule.

#### Procedure:

- **Sample Preparation:** A dilute solution of **4-Bromocinnamaldehyde** is prepared in a UV-transparent solvent (e.g., chloroform, as indicated by the literature). The concentration should be such that the absorbance falls within the optimal range of the spectrophotometer (typically 0.2-1.0 AU).
- **Blank Measurement:** The absorbance of the pure solvent is measured first to obtain a baseline.
- **Sample Measurement:** The cuvette is rinsed and filled with the sample solution, and the absorbance is measured over a range of wavelengths (e.g., 200-400 nm).
- **Data Analysis:** The wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) is determined from the resulting spectrum.

## Experimental Workflow Visualization

The following diagram illustrates a logical workflow for the physical characterization of a known solid organic compound like **4-Bromocinnamaldehyde**.



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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)